

# Comparative toxicity of etofenprox and its major metabolites to aquatic invertebrates

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Compound of Interest		
Compound Name:	Etofenprox	
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# **Etofenprox and its Metabolites: A Comparative Look at Aquatic Invertebrate Toxicity**

A critical evaluation of the environmental impact of the insecticide **etofenprox** reveals a significant disparity in the toxicity between the parent compound and its primary metabolites. While **etofenprox** itself demonstrates a moderate level of toxicity to aquatic invertebrates, its degradation product, 2-(4-ethoxyphenyl)-2-methylpropyl 3-phenoxybenzoate ( $\alpha$ -CO), exhibits substantially higher lethal effects, raising concerns about the true environmental risk of this widely used pesticide.

**Etofenprox** is a synthetic pyrethroid insecticide utilized globally in agriculture and public health for controlling a broad spectrum of insect pests.[1] Its environmental fate and the toxicity of its breakdown products are of paramount importance for assessing its ecological impact. The main metabolites of **etofenprox** formed through oxidation and photolysis include  $\alpha$ -CO, 3-(4-hydroxyphenoxy)benzyl 2-(4-ethoxyphenyl)-2-methylpropyl ether (4'-OH), and 2-(4-ethoxyphenyl)-2-methylpropyl alcohol (PENA).[2]

A recent study has brought to light the alarming fact that the metabolite  $\alpha$ -CO is significantly more toxic to aquatic life than **etofenprox** itself. Research indicates that  $\alpha$ -CO is 23 to 79 times more lethal to fish and crabs than the parent compound.[3] This finding challenges the historical perception of **etofenprox** as having relatively low aquatic toxicity and underscores the necessity of considering the toxicological profiles of its metabolites in environmental risk assessments.



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#### **Comparative Acute Toxicity Data**

To provide a clear comparison, the following table summarizes the available acute toxicity data (LC50/EC50) for **etofenprox** and its major metabolites in various aquatic invertebrate species. The LC50 (Lethal Concentration 50%) is the concentration of a substance that is lethal to 50% of the test organisms, while the EC50 (Effective Concentration 50%) is the concentration that causes a specific sublethal effect in 50% of the test population.



Compound	Species	Endpoint	Duration	Value (μg/L)
Etofenprox	Daphnia magna (Water flea)	EC50	48 hours	1.3 - 5.6
Chironomus riparius (Midge larva)	LC50	48 hours	0.44	
Americamysis bahia (Mysid shrimp)	LC50	96 hours	0.08	
Gammarus pulex (Amphipod)	LC50	96 hours	0.3	
Palaemonetes pugio (Grass shrimp) - Larvae	LC50	96 hours	0.89[4]	
Palaemonetes pugio (Grass shrimp) - Adult	LC50	96 hours	1.26[4]	
α-CO	Not available for specific invertebrates	-	-	-
4'-OH	Not available for specific invertebrates	-	-	-
PENA	Not available for specific invertebrates	-	-	-

Note: Data for metabolites in specific aquatic invertebrates like Daphnia magna and Chironomus riparius is currently limited in publicly available literature.

### **Experimental Protocols**



The toxicity data presented are typically generated following standardized experimental protocols to ensure reproducibility and comparability. The most relevant guidelines for the aquatic invertebrates discussed are those established by the Organisation for Economic Cooperation and Development (OECD).

## OECD Guideline 202: Daphnia sp. Acute Immobilisation Test

This guideline details the methodology for determining the acute toxicity of substances to daphnids, such as Daphnia magna. The key aspects of the protocol are:

- Test Organisms: Neonates (less than 24 hours old) of Daphnia magna are used.
- Test Duration: The exposure period is 48 hours.
- Test Design: A static or semi-static test design is employed with a series of test concentrations and a control group.
- Endpoint: The primary endpoint is the immobilization of the daphnids, defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis: The EC50 value is calculated based on the observed immobilization at different concentrations.

## OECD Guideline 218: Sediment-Water Chironomid Toxicity Test Using Spiked Sediment

This guideline is used to assess the toxicity of sediment-bound chemicals to the larval stages of chironomids, such as Chironomus riparius. The core components of this protocol include:

- Test Organisms: First-instar larvae of Chironomus riparius are introduced into the test system.
- Test System: The test is conducted in a sediment-water system where the test substance is spiked into the sediment.
- Test Duration: The exposure typically lasts for 28 days.

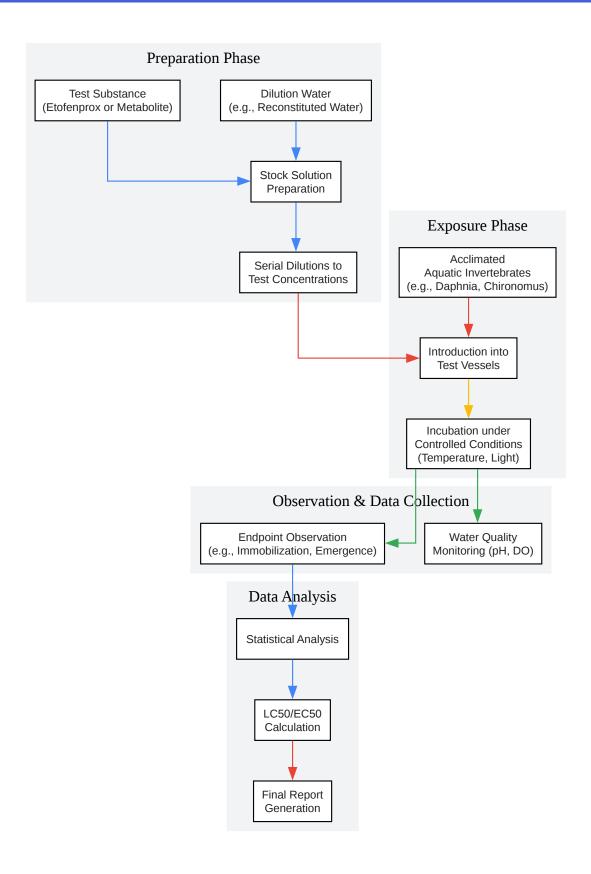


- Endpoints: The primary endpoints are the emergence rate and development time of the adult midges. Larval survival and growth can also be assessed.
- Data Analysis: The data is used to determine the concentration that causes a 50% reduction in emergence (EC50) and the No-Observed-Effect Concentration (NOEC).

#### **Experimental Workflow and Signaling Pathways**

To visualize the general workflow of an aquatic invertebrate toxicity test, the following diagram illustrates the key steps involved, from the preparation of the test solutions to the final data analysis.





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Figure 1: Generalized workflow for aquatic invertebrate toxicity testing.



The toxic action of pyrethroid insecticides like **etofenprox** and its metabolites primarily involves the disruption of the nervous system of insects. The following diagram illustrates a simplified signaling pathway of pyrethroid neurotoxicity.



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